

Application Notes and Protocols for Adenosine-2-carboxamide in Animal Studies

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Compound of Interest

Compound Name: Adenosine-2-carboxamide

Cat. No.: B12397067

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These application notes provide a comprehensive overview of the dosages, experimental protocols, and relevant biological pathways for the use of **Adenosine-2-carboxamide** and its analogs, such as CGS 21680, in animal research. This information is intended for researchers, scientists, and drug development professionals.

Data Presentation: Quantitative Dosage Summary

The following tables summarize the quantitative data on **Adenosine-2-carboxamide** (specifically the A₂A agonist CGS 21680) dosage from various animal studies.

Table 1: CGS 21680 Dosage in Rat Models

Animal Model	Dose (mg/kg)	Route of Administration	Frequency	Observed Effects	Reference
Wistar Rats (Ethanol Self-Administration)	0.065, 0.095, 0.125	Intraperitoneal (i.p.)	Single dose	Bimodal effect on ethanol self-administration; intermediate dose most effective. [1]	
Female Rats (Binge Eating Model)	0.05, 0.1	Intraperitoneal (i.p.)	Single dose	0.1 mg/kg reduced high- and low-palatability food intake; 0.05 mg/kg was inactive. [2]	
Sprague-Dawley Rats (Lever Pressing & Feeding)	0.025, 0.05, 0.1	Intraperitoneal (i.p.)	Single dose	Dose-dependent suppression of lever pressing and food consumption, associated with sedation. [3] [4]	
Wistar Rats (Transient Cerebral Ischemia)	0.01, 0.1	Intraperitoneal (i.p.)	Twice daily for 7 days	Both doses showed neuroprotective effects. [5]	

Sprague-Dawley Rats (Diabetic Neuropathy)	0.1, 1	Intraperitoneal (i.p.)	Chronic for 2 weeks	0.1 mg/kg improved nerve blood flow; 1 mg/kg had no effect. [6]
Wistar Rats (PET Imaging)	1	Intraperitoneal (i.p.)	Single dose	Used to study A ₂ A receptor modulation of D ₂ receptor binding. [7]
Anesthetized Rats (Acute Heart Failure)	0.1, 0.3, 1 (µg/kg/min)	Infusion	Continuous	Highest dose increased cardiac output and heart rate. [8]

Table 2: Adenosine Dosage in Other Animal Models

Animal Model	Compound	Dose	Route of Administration	Frequency	Observed Effects	Reference
Beagle Dogs (Anesthetized)	Adenosine	140 & 280 (µg/kg/min)	Constant Rate Infusion (CRI)	Continuous	Dose-dependent decrease in arterial blood pressure. [9]	
Goats (Conscious)	Adenosine	50, 100, 200 (µg/kg/min)	Intravenous Infusion	Continuous	Dose-dependent increase in heart rate and respiratory rate.[10]	
Dogs	2',3'-di-O-nitro-adenosine-5'-(N-ethyl-carboxamide)	20 (µg/kg)	Peroral and Intravenous	Single dose	Rapidly metabolized to NECA. [11]	

Experimental Protocols

Protocol 1: Intraperitoneal (i.p.) Administration of CGS 21680 in Rats for Behavioral Studies

This protocol is based on methodologies described for studying feeding behavior and ethanol self-administration[1][2][3][4].

1. Materials:

- CGS 21680 hydrochloride

- Vehicle solution (e.g., 0.9% saline, or a solution of 2% DMSO in saline)[3]
- Sterile syringes (1 ml) and needles (25-27G)
- Animal scale
- Appropriate rat restrainer (optional)

2. Animal Preparation:

- House the rats under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water, unless otherwise specified by the experimental design (e.g., food deprivation)[2].
- Allow animals to acclimatize to the housing facility for at least one week before the experiment.
- Handle the animals for several days prior to the experiment to minimize stress.

3. Drug Preparation:

- On the day of the experiment, prepare a fresh solution of CGS 21680 in the chosen vehicle.
- The concentration of the stock solution should be calculated based on the desired dose (e.g., 0.1 mg/kg) and the average weight of the animals, ensuring a consistent injection volume (e.g., 1 ml/kg).

4. Administration Procedure:

- Weigh the animal to determine the precise volume of the CGS 21680 solution to be administered.
- Gently restrain the rat. For i.p. injections, the animal should be positioned to expose the lower abdominal quadrants.
- Insert the needle into the lower right or left abdominal quadrant, avoiding the midline to prevent damage to the bladder or cecum.
- Aspirate slightly to ensure that the needle has not entered a blood vessel or organ before injecting the solution.
- Administer the solution slowly and withdraw the needle.
- Return the animal to its home cage or the experimental apparatus.
- If repeated injections are necessary, alternate the injection site between the left and right quadrants[12][13].

5. Post-Administration Monitoring:

- Observe the animal for any signs of distress or adverse reactions.

- Proceed with the behavioral testing as required by the experimental design.

Protocol 2: Chronic Administration of CGS 21680 for Neuroprotection Studies in a Rat Model of Cerebral Ischemia

This protocol is adapted from a study investigating the neuroprotective effects of CGS 21680[5].

1. Materials:

- CGS 21680 hydrochloride
- Sterile 0.9% saline
- Materials for inducing transient middle cerebral artery occlusion (MCAo)
- Sterile syringes (1 ml) and needles (25-27G)

2. Animal Model:

- Induce transient cerebral ischemia in Wistar rats by 1-hour occlusion of the middle cerebral artery (MCAo).

3. Drug Preparation:

- Prepare solutions of CGS 21680 in 0.9% saline at concentrations required for the desired doses (e.g., 0.01 and 0.1 mg/kg).

4. Administration Protocol:

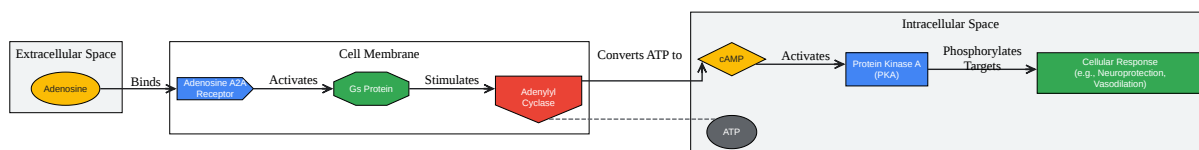
- Begin CGS 21680 administration 4 hours after the induction of ischemia.
- Administer the prepared solution intraperitoneally.
- Continue administration twice daily for a period of 7 days.

5. Assessment:

- Monitor neurological deficits daily.
- At the end of the treatment period, perform histological analysis to assess microgliosis, astrogliosis, and myelin organization in the ischemic regions of the brain.

Mandatory Visualizations

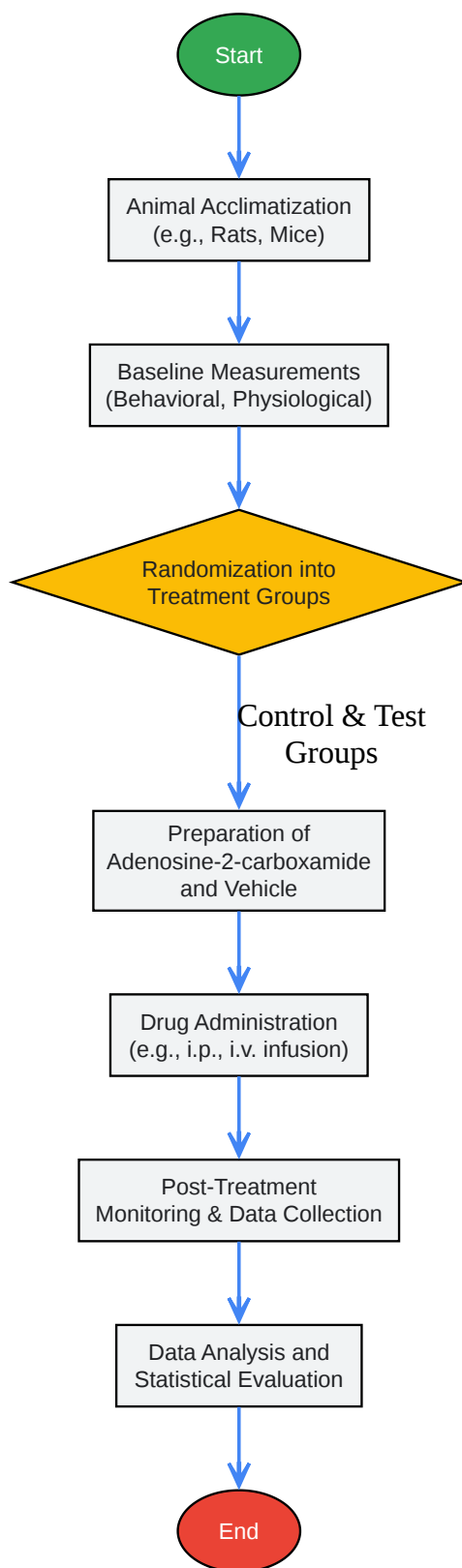
Adenosine A_{2A} Receptor Signaling Pathway



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Caption: Adenosine A_{2A} receptor signaling pathway.

General Workflow for In Vivo Animal Studies with Adenosine-2-carboxamide



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Caption: General experimental workflow for animal studies.

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